

MS049 Key Specifications & Handling

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: MS049

CAS No.: 1502816-23-0

Cat. No.: S536357

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For a quick reference, the table below summarizes the core information you need for handling **MS049**.

Property	Specification
Targets	PRMT4 (CARM1) & PRMT6 [1] [2]
IC ₅₀ Values	PRMT4: 34 nM; PRMT6: 43 nM (cell-free assays) [1] [2]
Primary Mechanism	Potent and selective inhibition of PRMT4 and PRMT6 methyltransferase activity [1] [2]
Solubility	DMSO: 56 mg/mL (174.3 mM); Water: 56 mg/mL; Ethanol: 50 mg/mL [1]
Storage	Powder: -20°C (3 years) or 4°C (2 years). In solvent: -80°C (6 months) or -20°C (1 month) [1]

Frequently Asked Questions (FAQs)

Here are answers to some anticipated common questions based on its profile.

Q1: What is the recommended solvent and how do I prepare a stock solution of MS049? MS049 has good solubility in DMSO, water, and ethanol [1]. For a typical stock solution:

- Dissolve the compound in DMSO to make a concentrated stock, for example, 10-50 mM.

- Aliquot the stock solution to avoid repeated freeze-thaw cycles.
- Store the aliquots at **-20°C or -80°C** for long-term stability [1].

Q2: I am not seeing the expected inhibitory effect in my cellular assay. What could be wrong? A lack of effect could be due to several factors:

- **Cellular Permeability:** While **MS049** is reported to be cell-active, verify that it is entering your specific cell type effectively [1] [2].
- **Incubation Time:** Ensure the cells are exposed to the inhibitor for a sufficient duration. Published protocols often use incubation times of **20 to 96 hours** to observe a functional decrease in methylation marks like H3R2me2a [1] [2].
- **Pre-existing Biological Context:** Be aware that the cellular response can vary. One study noted that the antitumor effect of a related PRMT inhibitor was more pronounced in cells that already had an elevated pre-existing interferon response signature [3]. The baseline biology of your model system matters.

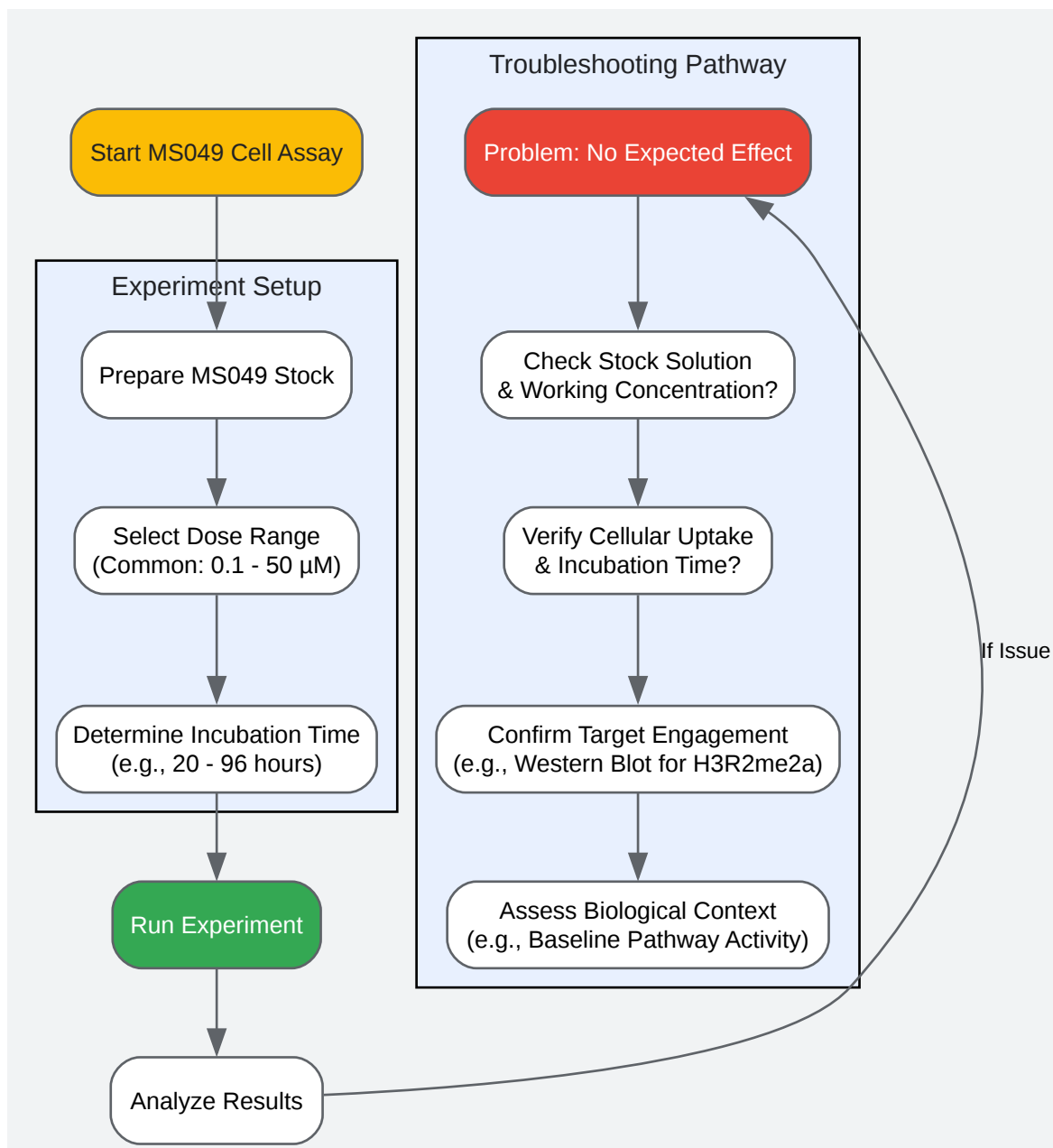
Q3: How selective is MS049? Could my results be due to off-target effects? **MS049** has been demonstrated to be highly selective for PRMT4 and PRMT6 over a broad panel of other epigenetic targets, including other PRMTs, PKMTs, and DNMTs [1] [2]. However, for any critical experiment, it is good practice to include appropriate controls to rule out off-target effects.

Q4: Are there any noted stability issues or common pitfalls when working with MS049? The search results do not list specific stability pitfalls. However, you should always follow general best practices:

- **Storage:** Adhere to the recommended storage conditions. The powder is stable at -20°C for several years, but solutions have a shorter shelf life [1].
- **Handling:** Protect the compound from light and moisture to maintain its integrity.
- **Formulation for *In Vivo* Studies:** If using in animal models, follow recommended *in vivo* formulations, such as suspending in 0.5% carboxymethylcellulose sodium (CMC-Na) [1].

Experimental Workflow & Troubleshooting

For a visual guide to setting up and troubleshooting a cell-based assay with **MS049**, the following diagram outlines the key steps and decision points.



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Seeking Further Support

The search results indicate that **MS049** is a research-grade compound, and detailed public troubleshooting guides for routine lab issues are scarce.

- **Contact the Manufacturer:** For specific technical issues, the most reliable source of information is the manufacturer or official supplier (e.g., InvivoChem [1] or Selleck Chemicals [2]). They can provide

detailed product-specific protocols and handling advice.

- **Consult Related Literature:** Review the experimental sections of papers that have successfully used **MS049** [1] [2] [4]. They often contain critical details about cell culture conditions, assay protocols, and validation methods that can be adapted for your work.

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References

1. MS049 | PRMT4 and PRMT6 inhibitor | CAS 2095432-59-8 [[invivochem.com](https://www.invivochem.com)]
2. MS049 | Histone Methyltransferase inhibitor | Mechanism [[selleckchem.com](https://www.selleckchem.com)]
3. PRMT inhibition induces a viral mimicry response in triple- ... [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
4. Ms049, by Selleck Chemicals - Product details [pubcompare.ai]

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